

# 4-Benzylphenol: A Comprehensive Technical Guide to its Physicochemical Properties

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## Compound of Interest

Compound Name: 4-Benzylphenol

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This technical guide provides an in-depth overview of the melting and boiling point data for **4-benzylphenol**, a compound of interest in various chemical and pharmaceutical research fields. The document details the methodologies for the determination of these key physical properties and presents the data in a clear, tabular format for ease of reference. Furthermore, it includes a generalized experimental workflow for the characterization of such a compound, from synthesis to biological assessment.

## Physicochemical Data of 4-Benzylphenol

The melting and boiling points are critical parameters for the identification, purification, and handling of chemical substances. Below is a summary of the reported values for **4-benzylphenol**.

Physical Property	Value	Conditions
Melting Point	79-81 °C	(lit.) <a href="#">[1]</a> <a href="#">[2]</a>
83 °C		
84 °C		
Boiling Point	322 °C	at 760 mmHg (Atmospheric Pressure)
198-200 °C	at 10 mmHg <a href="#">[1]</a> <a href="#">[2]</a>	
154-157 °C	at 4 mmHg	

## Experimental Protocols

Accurate determination of melting and boiling points is fundamental in chemical analysis. The following sections describe standard laboratory protocols applicable to a crystalline solid like **4-benzylphenol**.

### Melting Point Determination (Capillary Method)

The capillary method is a widely used and official technique for determining the melting point of a crystalline solid.[\[3\]](#)[\[4\]](#)

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or Thiele tube)
- Capillary tubes (sealed at one end)
- Thermometer
- Mortar and pestle

Procedure:

- Sample Preparation: A small amount of finely powdered, dry **4-benzylphenol** is introduced into the open end of a capillary tube. The tube is then tapped gently to pack the sample into

the sealed end, aiming for a sample height of 2-3 mm.<sup>[3]</sup>

- **Apparatus Setup:** The capillary tube is placed in the heating block of the melting point apparatus, adjacent to the thermometer.
- **Heating:** The apparatus is heated at a steady and slow rate, typically 1-2 °C per minute, as the temperature approaches the expected melting point.
- **Observation:** The temperature at which the first droplet of liquid appears is recorded as the beginning of the melting range. The temperature at which the entire sample has turned into a clear liquid is recorded as the end of the melting range.<sup>[5]</sup> For a pure substance, this range should be narrow, typically 0.5-1 °C.

## Boiling Point Determination (Thiele Tube Method)

For determining the boiling point of a liquid at atmospheric pressure, the Thiele tube method is a common and effective technique.

Apparatus:

- Thiele tube
- Small test tube
- Capillary tube (sealed at one end)
- Thermometer
- Heat source (e.g., Bunsen burner)
- Heating oil (e.g., mineral oil)

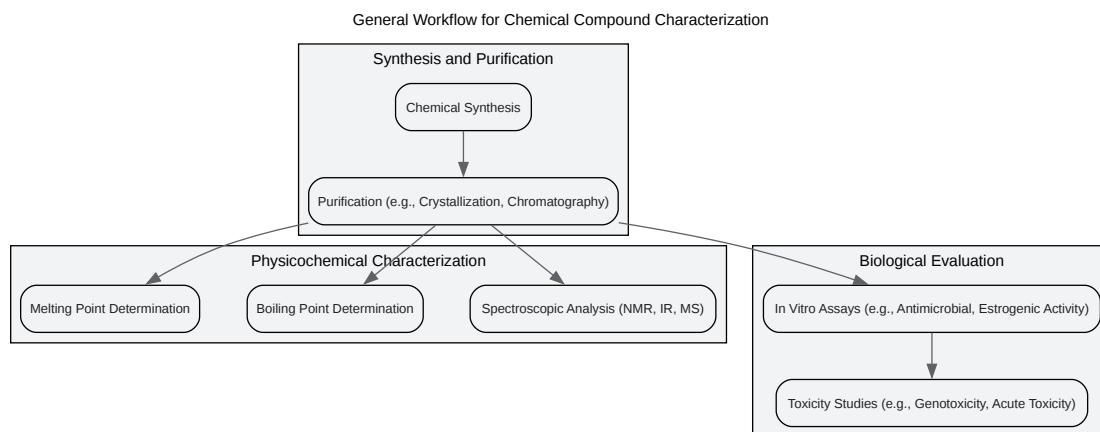
Procedure:

- **Sample Preparation:** A small amount of **4-benzylphenol** is placed in the small test tube. A capillary tube, sealed at one end, is inverted and placed into the test tube with the open end submerged in the liquid.

- **Apparatus Setup:** The test tube assembly is attached to a thermometer and placed in the Thiele tube containing heating oil, ensuring the sample is level with the thermometer bulb.
- **Heating:** The side arm of the Thiele tube is gently heated, allowing convection currents to ensure uniform temperature distribution.<sup>[6]</sup>
- **Observation:** As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube. Heating is continued until a continuous and rapid stream of bubbles is observed. The heat source is then removed.
- **Measurement:** The temperature at which the bubbling stops and the liquid just begins to enter the capillary tube is recorded as the boiling point.<sup>[7]</sup>

## Experimental and Logical Workflows

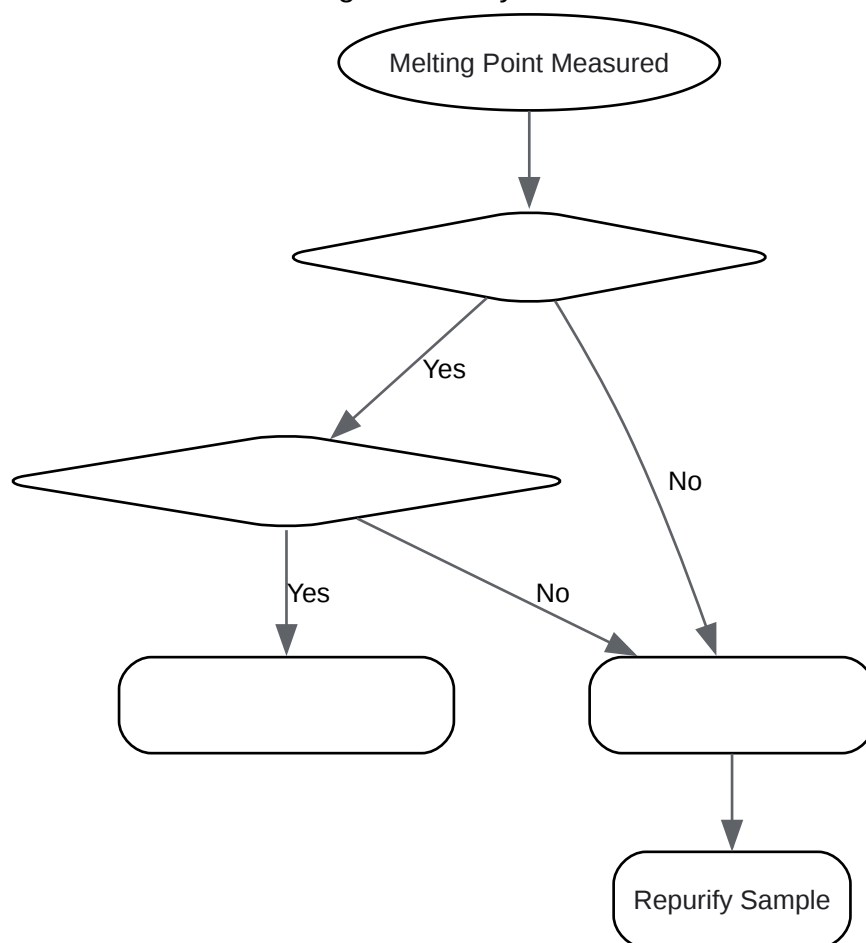
The following diagrams illustrate generalized workflows relevant to the study of a chemical compound like **4-benzylphenol**.



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Caption: Workflow for the characterization of a chemical compound.

## Decision Logic for Purity Assessment



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